

# Application Notes and Protocols for Handling Air-Sensitive Vanadium(II) Bromide (VBr<sub>2</sub>)

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## Compound of Interest

Compound Name: Vanadium(II) bromide

Cat. No.: B077946

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These application notes provide detailed protocols for the safe and effective handling of air-sensitive **Vanadium(II) bromide** (VBr<sub>2</sub>) under an inert atmosphere. Adherence to these procedures is critical to prevent the oxidation and hydrolysis of VBr<sub>2</sub>, ensuring the integrity of the compound for use in research, synthesis, and drug development applications.

## Properties and Air Sensitivity of VBr<sub>2</sub>

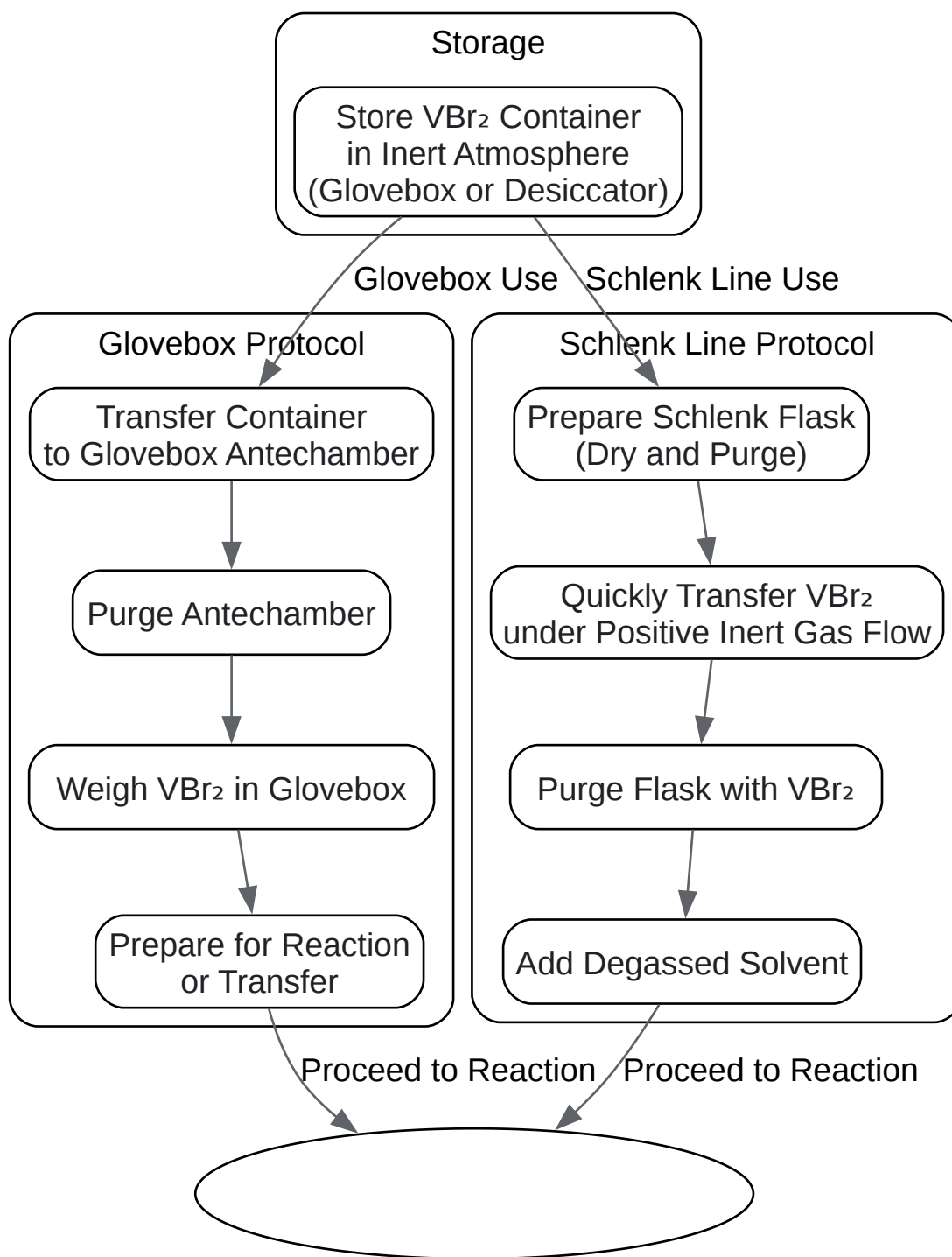
**Vanadium(II) bromide** is a light-brown solid with the chemical formula VBr<sub>2</sub>. It is a valuable precursor in inorganic and organometallic synthesis due to the reactivity of the V(II) center. However, VBr<sub>2</sub> is highly sensitive to atmospheric oxygen and moisture. The Vanadium(II) ion is readily oxidized to higher oxidation states, such as Vanadium(III) and Vanadium(IV), upon exposure to air.<sup>[1]</sup> The compound also reacts with water.<sup>[1]</sup> Therefore, all manipulations involving VBr<sub>2</sub> must be carried out under a dry, inert atmosphere, such as nitrogen or argon.

Table 1: Properties and Handling Parameters for **Vanadium(II) Bromide**

Property	Value	Citation
Chemical Formula	VBr <sub>2</sub>	[1]
Molar Mass	210.75 g/mol	[1]
Appearance	Light-brown solid	[1]
Crystal Structure	Trigonal	[1]
Melting Point	827 °C	[1]
Boiling Point	1227 °C	[1]
Solubility in Water	Reacts	[1]
Handling Requirements		
Atmosphere	Inert (Nitrogen or Argon)	Inferred from air sensitivity
Recommended O <sub>2</sub> Level	< 10 ppm	General best practice for air-sensitive materials
Recommended H <sub>2</sub> O Level	< 10 ppm	General best practice for moisture-sensitive materials
Primary Handling Methods	Glovebox, Schlenk Line	General best practice for air-sensitive materials

## Experimental Workflow

The following diagram illustrates the general workflow for handling solid VBr<sub>2</sub> under an inert atmosphere.



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Caption: Workflow for handling air-sensitive  $VBr_2$ .

## Experimental Protocols

Two primary methods for handling air-sensitive solids like  $\text{VBr}_2$  are the use of a glovebox or a Schlenk line. The choice of method depends on the specific experimental requirements and available equipment.

## Glovebox Protocol

A glovebox provides a sealed environment with a continuously purified inert atmosphere, making it the preferred method for handling highly air-sensitive compounds.

### 3.1.1. Materials

- Glovebox with an inert atmosphere ( $\text{N}_2$  or Ar,  $<10$  ppm  $\text{O}_2$  and  $\text{H}_2\text{O}$ )
- $\text{VBr}_2$  in a sealed container
- Spatula
- Weighing paper or boat
- Analytical balance (inside the glovebox)
- Reaction vessel (e.g., round-bottom flask, vial)
- Septa, glass stoppers, or other means to seal the reaction vessel

### 3.1.2. Procedure

- Preparation: Ensure the glovebox atmosphere is at the required purity level. Place all necessary equipment (spatula, weighing boat, reaction vessel) inside the glovebox antechamber.
- Transfer into Glovebox: Place the sealed container of  $\text{VBr}_2$  in the glovebox antechamber. Evacuate and backfill the antechamber with the inert glovebox gas for a minimum of three cycles to remove atmospheric contaminants.
- Weighing: Once inside the glovebox, carefully open the  $\text{VBr}_2$  container. Using a clean spatula, weigh the desired amount of  $\text{VBr}_2$  onto a weighing boat or directly into the reaction vessel on the analytical balance.

- **Transfer to Reaction Vessel:** If weighed separately, carefully transfer the  $VBr_2$  from the weighing boat to the reaction vessel.
- **Sealing:** Securely seal the reaction vessel with a septum or glass stopper. If the reaction is to be performed outside the glovebox on a Schlenk line, ensure the vessel is properly sealed for transfer.
- **Cleanup:** Tightly reseal the main  $VBr_2$  container. Clean any spills within the glovebox using appropriate methods.
- **Removal from Glovebox:** If necessary, transfer the sealed reaction vessel out of the glovebox via the antechamber, following the same evacuation and backfill procedure.

## Schlenk Line Protocol

A Schlenk line allows for the manipulation of air-sensitive compounds in glassware under a dynamic flow of inert gas or under vacuum. This method is suitable for less sensitive manipulations or when a glovebox is unavailable.

### 3.2.1. Materials

- Double-manifold Schlenk line with a supply of dry, inert gas ( $N_2$  or Ar) and a vacuum pump
- Schlenk flask or other appropriate reaction vessel with a sidearm
- $VBr_2$  in a sealed container
- Spatula or powder funnel
- Glass stoppers, septa
- Degassed solvent

### 3.2.2. Procedure

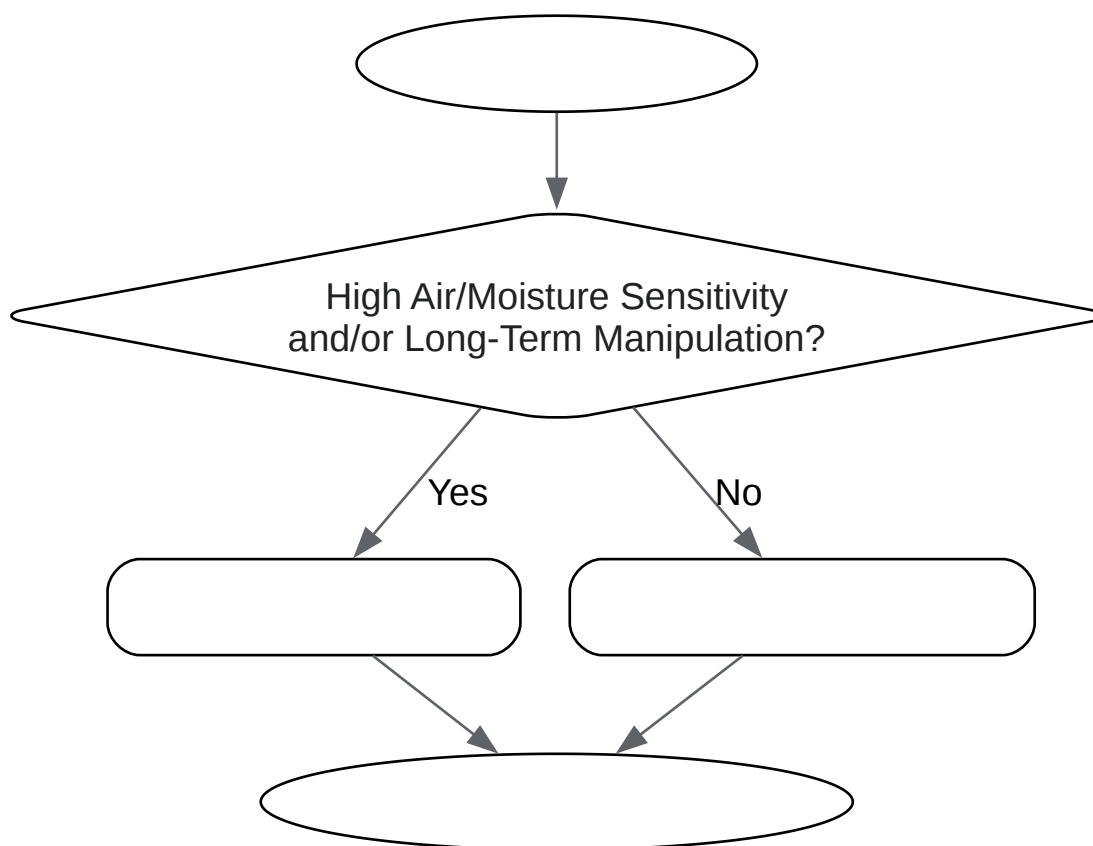
- **Glassware Preparation:** Assemble the Schlenk flask and equip it with a stir bar if needed. Attach the flask to the Schlenk line, evacuate it under high vacuum, and gently heat the flask with a heat gun to remove adsorbed moisture. Allow the flask to cool to room temperature

under vacuum. Refill the flask with inert gas. Repeat this "evacuate-refill" cycle at least three times.

- Solid Transfer:
  - Quick Transfer: Under a strong positive flow of inert gas out of the Schlenk flask's opening, briefly remove the stopper and quickly add the pre-weighed  $\text{VBr}_2$  using a spatula or powder funnel. Immediately reseal the flask. This method is rapid but allows for brief exposure to the atmosphere.
  - Using a Solid Addition Tube/Bent Adapter: For more sensitive applications, weigh the  $\text{VBr}_2$  into a solid addition tube inside a glovebox. Attach the tube to the Schlenk flask. Evacuate and backfill the addition tube. Then, under a positive flow of inert gas, rotate the tube to add the solid to the flask.
- Purging after Addition: After adding the  $\text{VBr}_2$ , perform at least three more "evacuate-refill" cycles on the Schlenk flask to ensure any atmospheric contaminants introduced during the transfer are removed.
- Solvent Addition: If the  $\text{VBr}_2$  is to be dissolved, add a degassed solvent via cannula transfer or a gas-tight syringe. To degas a solvent, bubble inert gas through it for an extended period or use the freeze-pump-thaw method.

## Mandatory Visualizations

The following diagram illustrates the logical relationship for choosing the appropriate handling technique for  $\text{VBr}_2$  based on experimental requirements.



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Caption: Decision tree for VBr<sub>2</sub> handling.

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## References

- 1. Vanadium(II) bromide - Wikipedia [en.wikipedia.org]
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